

Application Notes and Protocols for Studying Clomacran-Induced Liver Injury

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Compound of Interest

Compound Name: Clomacran

Cat. No.: B1669215

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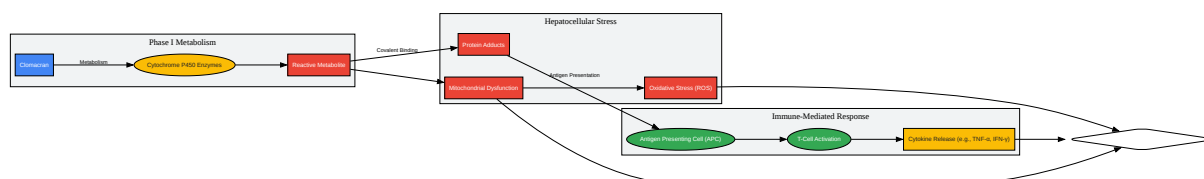
For Researchers, Scientists, and Drug Development Professionals

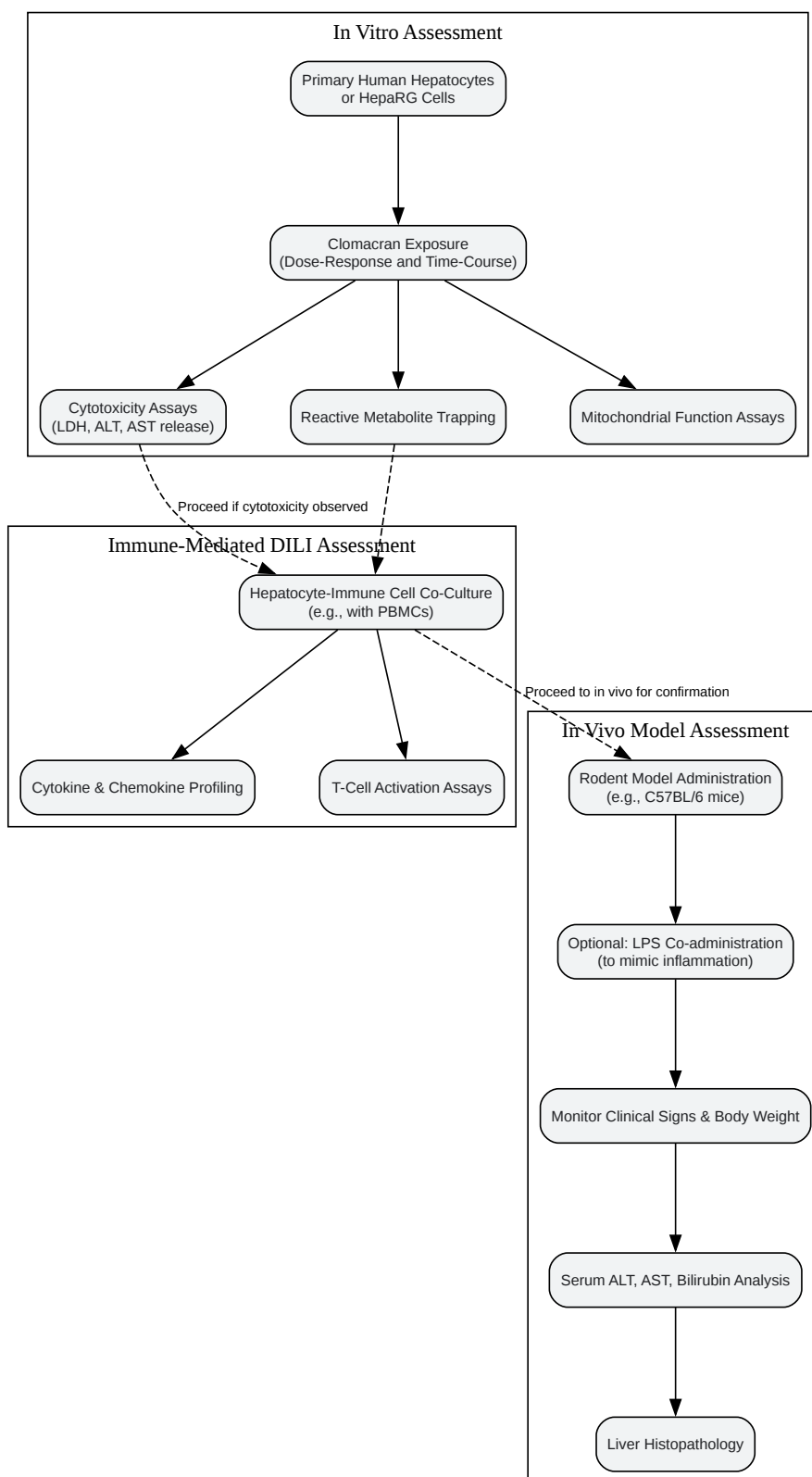
Introduction

Clomacran is an antipsychotic drug that has been associated with a significant risk of drug-induced liver injury (DILI), earning it a "vMost-DILI-concern" classification. Understanding the mechanisms underlying **Clomacran**'s hepatotoxicity is crucial for risk assessment and the development of safer therapeutic alternatives. These application notes provide a comprehensive overview of the techniques and protocols to investigate the potential mechanisms of **Clomacran**-induced DILI, focusing on two primary hypothesized pathways: the formation of reactive metabolites and subsequent immune-mediated responses. The provided protocols are based on established methodologies for studying DILI and can be adapted for both in vitro and in vivo models.

Hypothesized Signaling Pathway for Clomacran-Induced Liver Injury

The following diagram illustrates the proposed cascade of events leading to liver injury following **Clomacran** administration. This pathway is based on the common mechanisms of idiosyncratic DILI.





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com